

Pyrazole-1-carboxamidine Monohydrochloride: A Technical Guide to Safety, Handling, and Disposal

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Compound of Interest

Compound Name: *Pyrazole-1-carboxamidine
monohydrochloride*

Cat. No.: *B013851*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety, handling, and disposal information for **Pyrazole-1-carboxamidine monohydrochloride** (CAS No: 4023-02-3). The following sections detail the material's hazards, recommended handling procedures, personal protective equipment, emergency measures, and proper disposal methods to ensure a safe laboratory environment.

Hazard Identification and Classification

Pyrazole-1-carboxamidine monohydrochloride is classified as a hazardous substance.^{[1][2][3]} It is crucial to understand its potential health effects and physical hazards before handling.

GHS Hazard Classification:

| Hazard Class | Category | Hazard Statement |
|--|------------|---|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed.[4] |
| Serious Eye Damage/Eye Irritation | Category 1 | H318: Causes serious eye damage.[3][4] |
| Skin Sensitization | Category 1 | H317: May cause an allergic skin reaction.[3][4] |
| Specific Target Organ Toxicity (Repeated Exposure) | Category 2 | H373: May cause damage to organs through prolonged or repeated exposure.[1][3][4] |
| Hazardous to the Aquatic Environment, Long-term | Chronic 3 | H412: Harmful to aquatic life with long lasting effects.[3][4] |

Signal Word: Danger[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Pyrazole-1-carboxamidine monohydrochloride** is provided below.

| Property | Value |
|-------------------|---|
| Molecular Formula | C4H6N4·HCl[5] |
| Molecular Weight | 146.58 g/mol [5] |
| Appearance | White to light yellow crystals or crystalline powder.[6][7] |
| Melting Point | 165-170 °C[7] |
| Boiling Point | 296 °C at 760 mmHg[7] |
| Flash Point | 132.8 °C[7] |
| Water Solubility | Soluble[6][7] |
| Vapor Pressure | 0.00111 mmHg at 25 °C[6][7] |

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is essential to minimize exposure and ensure safety.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid form to avoid dust formation.[\[1\]](#)[\[8\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Pyrazole-1-carboxamidine monohydrochloride**:

| PPE | Specification |
|------------------------|---|
| Eye/Face Protection | Wear chemical safety goggles or a face shield that complies with EN166 standards. [1] |
| Skin Protection | Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat. [1] [5] Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse. [2] [6] |
| Respiratory Protection | If dust is generated and exposure limits may be exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [1] |

Handling Procedures

- Avoid contact with skin and eyes.[\[1\]](#)[\[8\]](#)
- Do not breathe dust.[\[1\]](#)

- Wash hands thoroughly after handling.[\[1\]](#)[\[6\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)[\[6\]](#)
- Avoid formation of dust and aerosols.[\[6\]](#)[\[8\]](#)
- Use non-sparking tools to prevent electrostatic discharge.[\[8\]](#)

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[8\]](#)
- Keep in an inert atmosphere at room temperature.[\[7\]](#)
- Store locked up.[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

Emergency Procedures and First Aid

Immediate and appropriate action is critical in the event of an exposure or spill.

First Aid Measures

| Exposure Route | First Aid Protocol |
|----------------|--|
| Eye Contact | Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1] Remove contact lenses if present and easy to do.[1] Continue rinsing.[1] Seek immediate medical attention.[1] |
| Skin Contact | Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[1] Get medical attention if skin irritation or a rash occurs.[1][2][6] |
| Inhalation | Remove to fresh air.[1] If not breathing, give artificial respiration.[1] Get medical attention.[1] |
| Ingestion | Rinse mouth with water.[1][2][6] Do NOT induce vomiting. Call a poison center or doctor/physician if you feel unwell.[1][2][6] |

Spill and Leak Procedures

- Personal Precautions: Wear appropriate personal protective equipment.[5] Avoid any direct contact with the product.[4] Do not breathe dust.[4]
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal.[1] Avoid dust formation.[1] Collect spillage.[1] Do not flush into surface water or sanitary sewer systems.[1] For aqueous spills, the non-recoverable remainder may be washed with a sodium hypochlorite solution.[4]

Disposal Guidelines

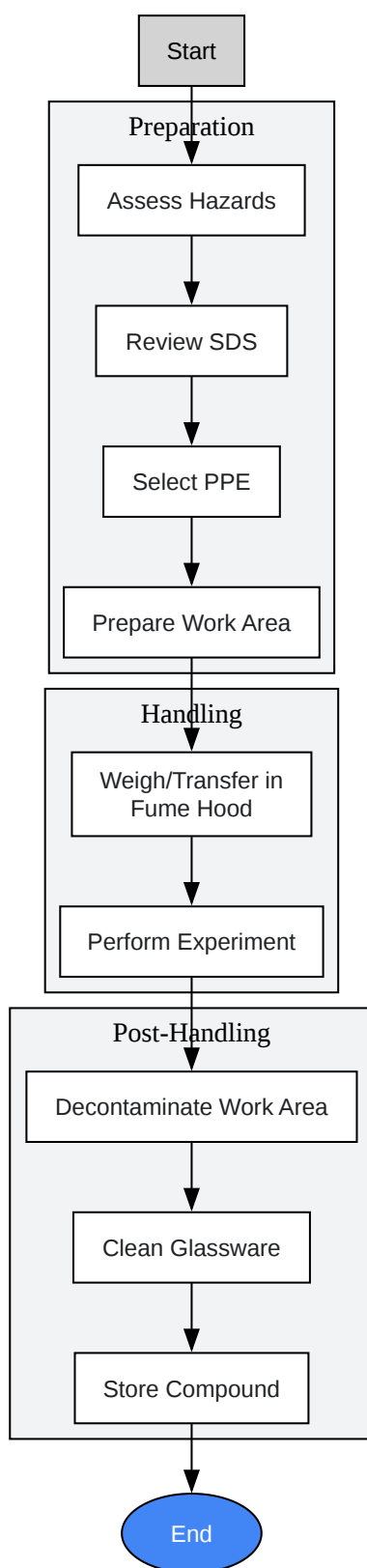
Dispose of **Pyrazole-1-carboxamidine monohydrochloride** and its containers in accordance with local, regional, and national regulations.

- Dispose of contents/container to an approved waste disposal plant.[1][9]
- Do not empty into drains.[1]

- Avoid release to the environment as it is harmful to aquatic life with long-lasting effects.[\[1\]](#)[\[4\]](#)

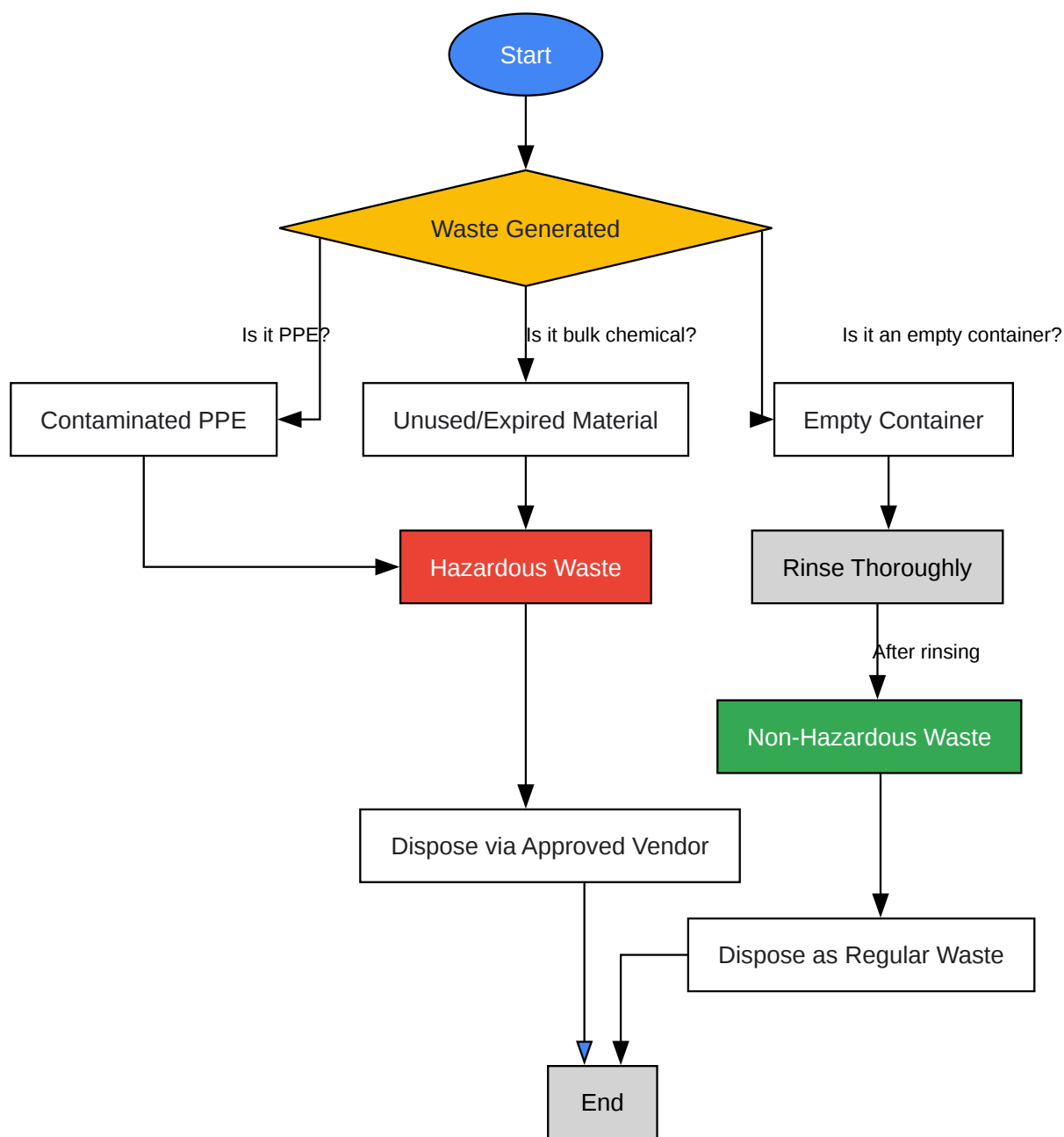
Visualized Workflows

The following diagrams illustrate key safety and disposal workflows.



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Caption: Safe Handling Workflow for **Pyrazole-1-carboxamidine monohydrochloride**.



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Caption: Disposal Decision Tree for **Pyrazole-1-carboxamidine monohydrochloride** Waste.

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